

CAS number and molecular formula for Heteroclitin G

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Compound of Interest

Compound Name: Heteroclitin G

Cat. No.: B13436984

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Heteroclitin G: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Heteroclitin G is a naturally occurring chemical compound of interest within the scientific community. This document provides a concise technical summary of its fundamental properties.

Chemical and Physical Data

A summary of the key chemical identifiers for **Heteroclitin G** is presented in the table below.

Identifier	Value	Reference
CAS Number	144027-74-7	[1]
Molecular Formula	C22H24O7	[1]

Biological Activity and Research

Publicly available research on the specific biological activities, experimental protocols, and signaling pathways of **Heteroclitin G** is limited at this time. One study has suggested that **Heteroclitin G** may serve as a potential biomarker for the blood-replenishing activities of

Kadsura interior stem (KIS), though detailed mechanistic data was not provided. Further research is required to elucidate the pharmacological profile and mechanism of action of this compound.

For context, other related compounds isolated from the Kadsura genus, such as Heteroclitin I and J, have been investigated for their anti-HIV properties. This suggests that lignans from this plant family may represent a source of bioactive molecules. However, it is crucial to note that these findings on related compounds are not directly transferable to **Heteroclitin G**.

Experimental Protocols and Signaling Pathways

Detailed experimental protocols and established signaling pathways specifically for **Heteroclitin G** are not sufficiently documented in the currently available scientific literature to provide a comprehensive summary or visual representation.

Future Directions

The initial identification of **Heteroclitin G** and its potential as a biomarker indicates a need for further scientific inquiry. Future research efforts could focus on:

- Isolation and Purification: Development of robust methods for the isolation and purification of **Heteroclitin G** in quantities sufficient for comprehensive biological screening.
- In vitro and in vivo studies: Systematic evaluation of the bioactivity of **Heteroclitin G** across a range of cell-based assays and animal models to identify potential therapeutic applications.
- Mechanism of Action Studies: Elucidation of the molecular targets and signaling pathways modulated by **Heteroclitin G** to understand its pharmacological effects.

Conclusion

Heteroclitin G is a defined chemical entity with a known chemical formula and CAS number. While preliminary findings suggest potential biological relevance, there is a significant gap in the scientific literature regarding its specific biological functions, experimental methodologies, and associated signaling pathways. This presents an opportunity for novel research to explore the therapeutic potential of this natural product.

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References

- 1. Neurotransmitter signaling through heterotrimeric G proteins: insights from studies in *C. elegans* - WormBook - NCBI Bookshelf [ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com